

# (Rac)-NNC 55-0396 solution stability and storage

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## Compound of Interest

Compound Name: (Rac)-NNC 55-0396

Cat. No.: B8082289

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## Technical Support Center: (Rac)-NNC 55-0396

This guide provides researchers, scientists, and drug development professionals with essential information on the solution stability, storage, and handling of **(Rac)-NNC 55-0396**, a selective T-type calcium channel blocker.

## Frequently Asked Questions (FAQs)

**Q1:** How should I store the solid (powder) form of **(Rac)-NNC 55-0396**?

The optimal storage for solid **(Rac)-NNC 55-0396** is at -20°C, kept in a sealed container away from moisture.<sup>[1][2][3]</sup> Some suppliers also indicate that storage at 2-8°C or room temperature in a desiccated state is acceptable.<sup>[4][5]</sup> For long-term storage, -20°C is recommended, where the compound has been shown to be stable for at least four years.<sup>[3]</sup>

**Q2:** What is the best way to prepare and store stock solutions?

To prepare a stock solution, use a high-quality, anhydrous solvent such as newly opened DMSO.<sup>[1][6]</sup> Sonication or gentle heating can be used to aid dissolution if necessary.<sup>[6]</sup>

Once prepared, it is critical to aliquot the stock solution into single-use volumes and store them frozen. This practice prevents product inactivation that can result from repeated freeze-thaw cycles.<sup>[1]</sup> For in-vivo experiments, it is recommended to prepare fresh working solutions on the day of use.<sup>[6]</sup>

**Q3:** My **(Rac)-NNC 55-0396** solution has precipitated. What should I do?

Precipitation can occur, especially when diluting a concentrated stock solution into an aqueous buffer. If you encounter precipitation during initial preparation, gentle heating and/or sonication may help to redissolve the compound.[\[6\]](#) If precipitation occurs after storage, it may indicate that the storage temperature is too high or that the solution has exceeded its stability period.

Q4: There appears to be conflicting information regarding the stability of stock solutions. What is the consensus?

Different suppliers provide varying stability data. A conservative approach is always recommended. While some datasheets state that DMSO stock solutions are stable for up to 6 months at -80°C or 1 month at -20°C[\[1\]](#)[\[6\]](#), others caution that solutions are generally unstable and should be prepared fresh.[\[7\]](#)

Recommendation: For sensitive or long-term experiments, preparing fresh solutions is the safest practice. If storing stock solutions, limit storage to no more than one month at -20°C or six months at -80°C, and always perform a quality control check if you suspect degradation.[\[1\]](#)[\[6\]](#)

Q5: What solvents can I use and what are the typical solubilities?

**(Rac)-NNC 55-0396** is soluble in several organic solvents and water.[\[3\]](#)[\[6\]](#) It's important to note that using hygroscopic solvents like DMSO that have been opened for a while can negatively impact solubility.[\[1\]](#)[\[6\]](#)

**Table 1: Solubility Data**

Solvent	Reported Solubility	Citations
DMSO	≥ 100 mg/mL (177.13 mM)	<a href="#">[6]</a>
Water	≥ 50 mg/mL (88.56 mM)	<a href="#">[6]</a>
Ethanol	30 mg/mL	<a href="#">[3]</a>
DMF	30 mg/mL	<a href="#">[3]</a>
Ethanol:PBS (pH 7.2) (1:3)	0.25 mg/mL	<a href="#">[3]</a>

Q6: What is the primary mechanism of action for **(Rac)-NNC 55-0396**?

**(Rac)-NNC 55-0396** is a highly selective blocker of T-type calcium channels, with a notable selectivity for the Cav3.1 subtype (IC<sub>50</sub> of 6.8 μM).[6][7] It exhibits minimal effect on high voltage-activated (HVA) calcium channels at concentrations up to 100 μM.[3][8] Additionally, it has been shown to suppress angiogenesis by inhibiting the HIF-1α signaling pathway.[9]

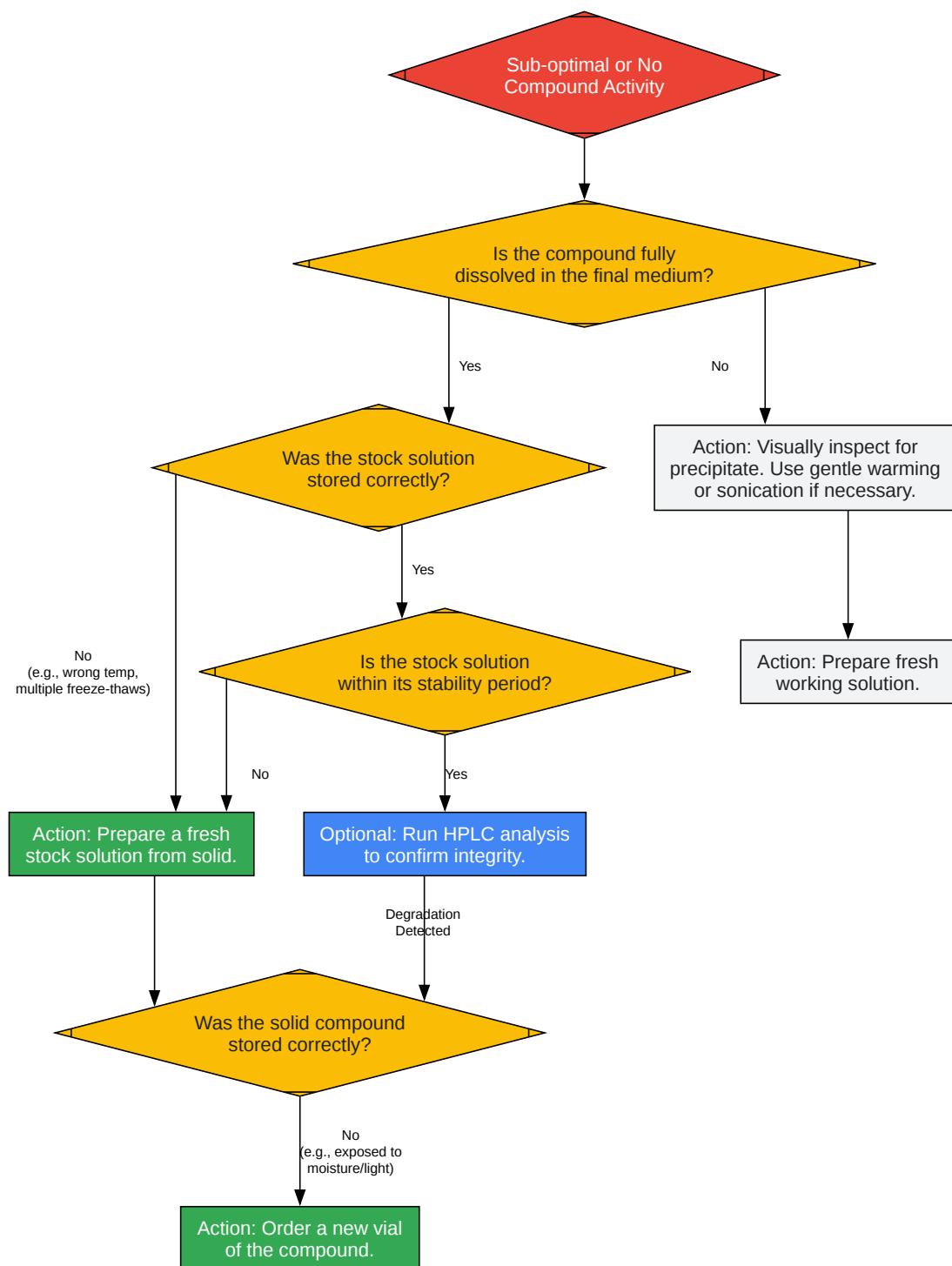
## Storage and Stability Summary

**Table 2: Recommended Storage Conditions**

Form	Temperature	Duration	Special Conditions	Citations
Solid	-20°C	≥ 4 years	Sealed, away from moisture	[1][3]
2-8°C	Short-term	Desiccated	[4][5]	
Stock Solution	-80°C	Up to 6 months	Aliquoted, sealed, away from moisture	[1][6]
-20°C	Up to 1 month	Aliquoted, sealed, away from moisture	[1][6]	

## Troubleshooting Guide

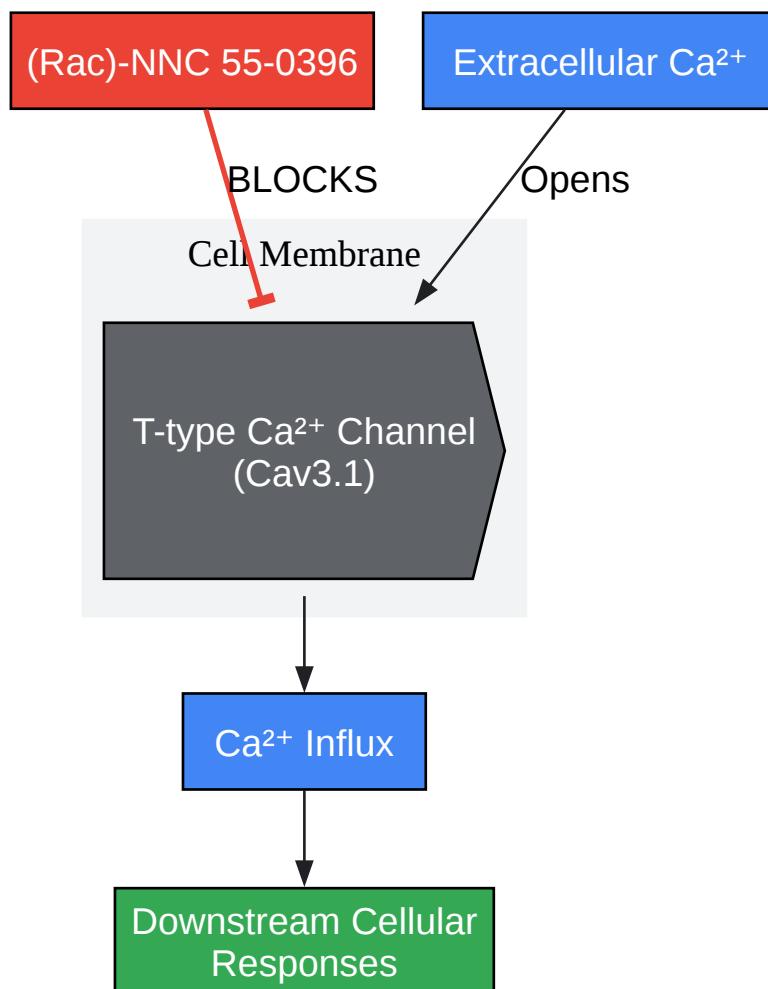
Unexpected experimental results can often be traced back to compound stability and handling. This guide provides a logical workflow to identify potential issues.

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Caption: Troubleshooting workflow for investigating sub-optimal compound activity.

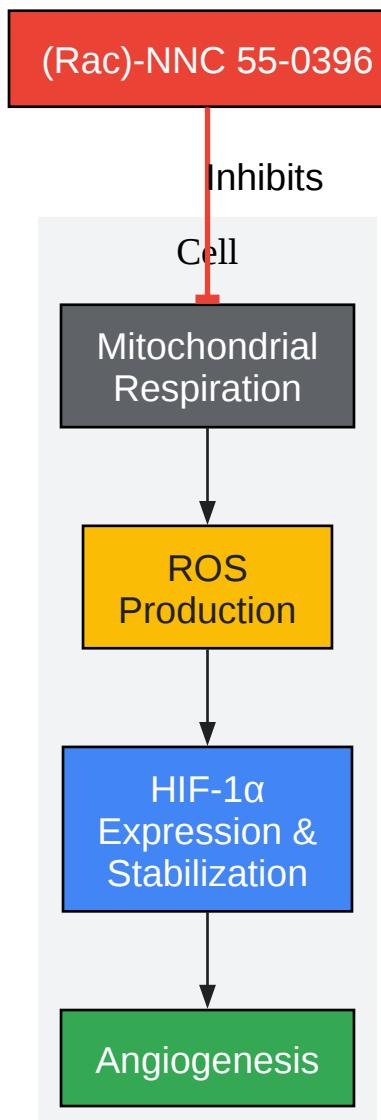
## Signaling Pathways

**(Rac)-NNC 55-0396** has two well-documented mechanisms of action that can be visualized as follows.



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Caption: Mechanism of **(Rac)-NNC 55-0396** as a T-type calcium channel blocker.



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Caption: Anti-angiogenic activity of **(Rac)-NNC 55-0396** via HIF-1 $\alpha$  inhibition.<sup>[9]</sup>

## Experimental Protocols

### Protocol: Assessing Solution Stability by HPLC

This protocol provides a general framework for assessing the stability of **(Rac)-NNC 55-0396** in a specific solvent or buffer over time.

Objective: To quantify the percentage of intact **(Rac)-NNC 55-0396** remaining in a solution after storage under defined conditions.

## Materials:

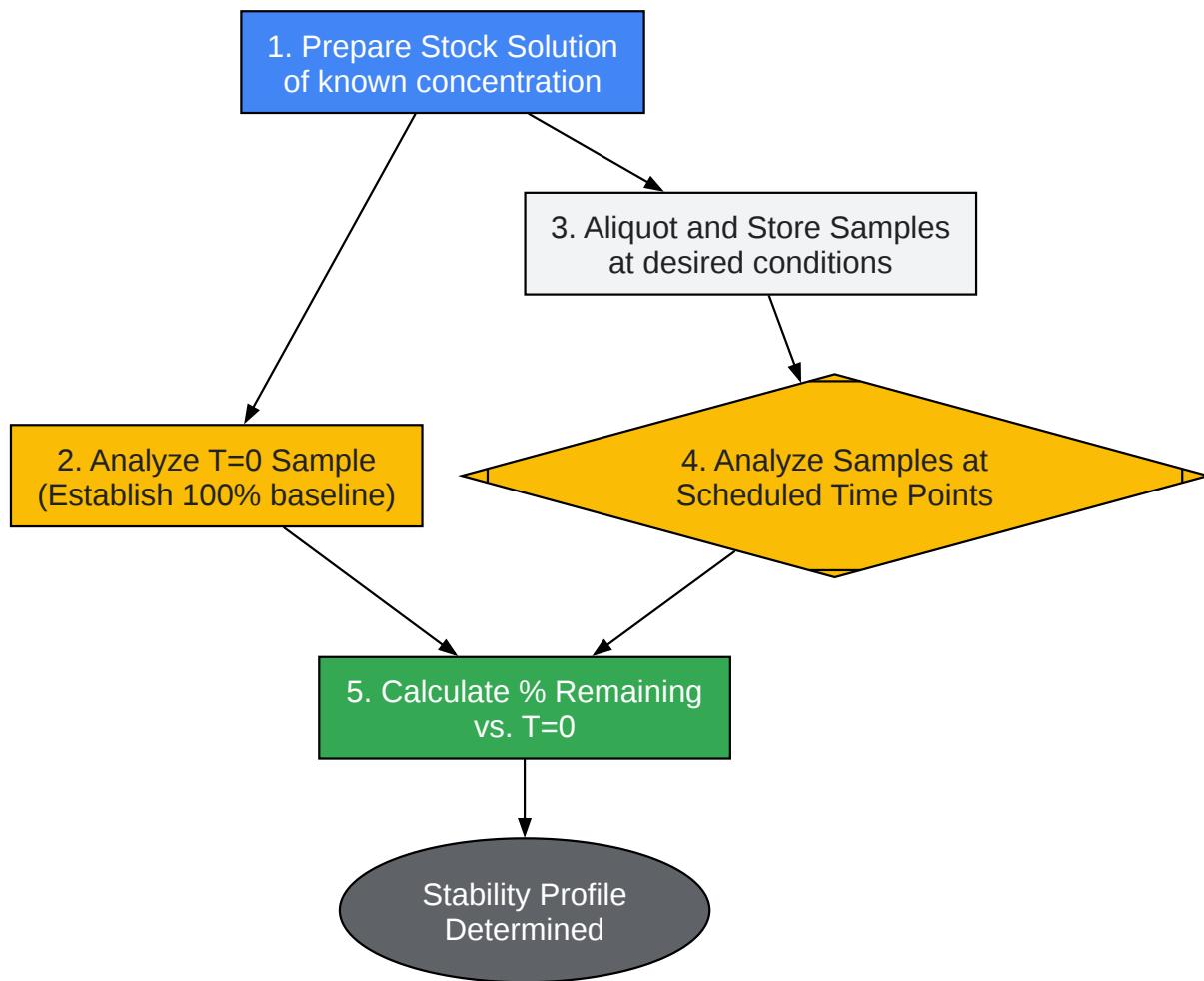
- **(Rac)-NNC 55-0396** solid
- HPLC-grade solvent (e.g., DMSO, water)
- HPLC system with UV detector
- Appropriate HPLC column (e.g., C18)
- HPLC-grade mobile phase solvents (e.g., acetonitrile, water with formic acid or TFA)
- Autosampler vials

## Methodology:

- Preparation of T=0 Sample:
  - Accurately weigh and dissolve **(Rac)-NNC 55-0396** in the desired solvent to create a stock solution of known concentration (e.g., 10 mM).
  - Immediately dilute a small aliquot of this fresh stock solution with mobile phase to a suitable concentration for HPLC analysis (e.g., 10-50 µM).
  - Inject this sample into the HPLC system. This serves as your 100% integrity, time-zero reference. Record the peak area of the parent compound.
- Sample Storage:
  - Aliquot the remaining stock solution into several sealed vials.
  - Store these vials under the desired test conditions (e.g., -80°C, -20°C, 4°C, room temperature). Protect from light if the compound is light-sensitive.
- Time-Point Analysis:
  - At each scheduled time point (e.g., 24h, 48h, 1 week, 1 month), remove one vial from storage.

- Allow the vial to come to room temperature before opening.
- Prepare a sample for HPLC analysis by diluting it in the same manner as the T=0 sample.
- Inject the sample and record the peak area of the parent compound. Note any new peaks that may indicate degradation products.

- Data Analysis:
  - Calculate the percentage of **(Rac)-NNC 55-0396** remaining at each time point using the following formula: % Remaining = (Peak Area at Time\_X / Peak Area at Time\_0) \* 100
  - Plot the % Remaining against time to visualize the degradation curve.



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## References

- 1. [medchemexpress.com](http://medchemexpress.com) [medchemexpress.com]

- 2. medchemexpress.com [medchemexpress.com]
- 3. caymanchem.com [caymanchem.com]
- 4. NNC 55-0396 水和物 ≥98% (HPLC) | Sigma-Aldrich [sigmaaldrich.com]
- 5. NNC 55-0396 水和物 ≥98% (HPLC) | Sigma-Aldrich [sigmaaldrich.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. selleckchem.com [selleckchem.com]
- 8. Towards selective antagonists of T-type calcium channels: design, characterization and potential applications of NNC 55-0396 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. NNC 55-0396, a T-type Ca<sup>2+</sup> channel inhibitor, inhibits angiogenesis via suppression of hypoxia-inducible factor-1 $\alpha$  signal transduction - PubMed [pubmed.ncbi.nlm.nih.gov]
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